

Essential Safety and Operational Guide for Handling 2-Cyclobutylethanol

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Compound of Interest

Compound Name: 2-Cyclobutylethanol

CAS No.: 4415-74-1

Cat. No.: B1632531

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical procedures for the handling and disposal of **2-Cyclobutylethanol**. As Senior Application Scientists, our goal is to empower you with the knowledge to work safely and effectively, ensuring both personal safety and the integrity of your research. This document is structured to provide not just procedural steps, but the scientific reasoning behind them, fostering a proactive safety culture in your laboratory.

Understanding the Hazard Profile of 2-Cyclobutylethanol

2-Cyclobutylethanol (CAS No: 4415-74-1) is a flammable liquid and vapor that poses several health risks upon exposure.^[1] A thorough understanding of its hazard profile is the foundation of safe handling.

Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Flash Point	40 °C / 104 °F	[2]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

The flammability of **2-Cyclobutylethanol** necessitates stringent control of ignition sources. Its irritating properties to the skin, eyes, and respiratory tract underscore the critical importance of appropriate personal protective equipment (PPE) and proper ventilation.

Personal Protective Equipment (PPE): Your Primary Line of Defense

The selection and correct use of PPE are non-negotiable when handling **2-Cyclobutylethanol**. The following recommendations are based on a risk assessment of its chemical properties.

Eye and Face Protection:

- Rationale: To prevent eye contact with liquid splashes or vapors, which can cause serious irritation.[1]

- Required: Chemical safety goggles that provide a complete seal around the eyes.
- Recommended for large volumes or splash potential: A face shield worn in conjunction with safety goggles.

Skin and Body Protection:

- Rationale: To prevent skin contact, which can lead to irritation.[1]
- Required:
 - Gloves: Chemical-resistant gloves are mandatory. Nitrile or neoprene gloves are suitable for handling alcohols.[3][4] However, it is crucial to consult the glove manufacturer's specific chemical resistance data. Always inspect gloves for any signs of degradation or perforation before use.
 - Lab Coat: A flame-resistant lab coat should be worn to protect against splashes and potential flash fires.
 - Clothing: Long pants and closed-toe shoes are required to ensure no skin is exposed.

Respiratory Protection:

- Rationale: To prevent the inhalation of vapors, which can cause respiratory irritation.[1]
- Required: All handling of **2-Cyclobutylethanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- For spills or in poorly ventilated areas: A NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **2-Cyclobutylethanol** minimizes the risk of exposure and accidents.

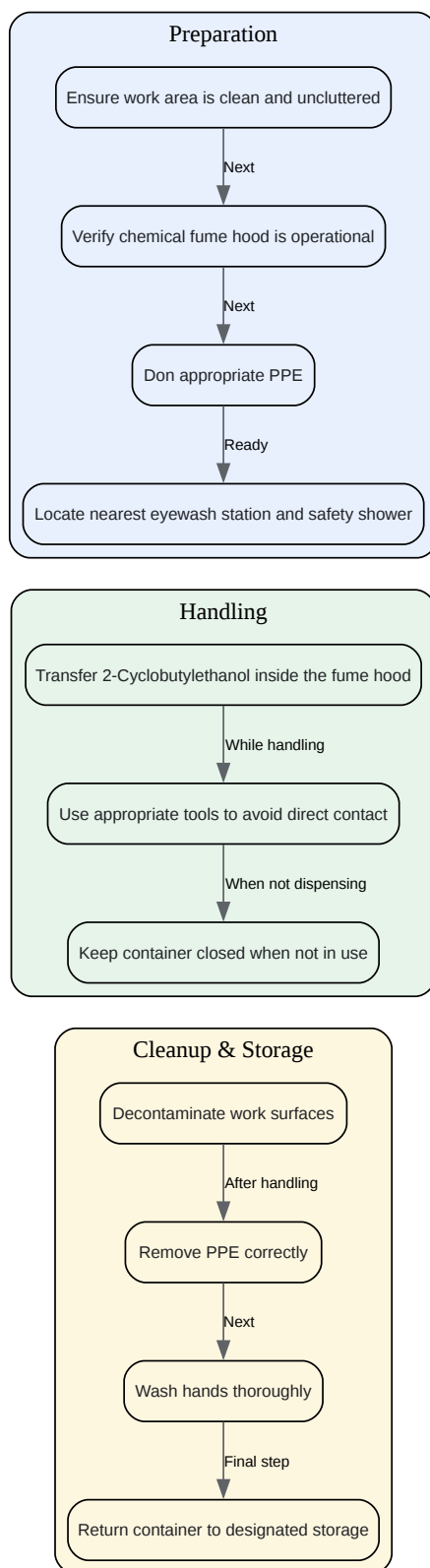
Receiving and Storage:

- Inspection: Upon receipt, inspect the container for any damage or leaks.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[2] Keep away from heat, sparks, open flames, and strong oxidizing agents, acid anhydrides, and acid chlorides.[2] The storage area should be equipped with appropriate fire suppression systems.

Handling Protocol:

The following workflow outlines the essential steps for safely handling **2-Cyclobutylethanol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Cyclobutylethanol**.

Emergency Procedures: Be Prepared

Accidental Release Measures:

- Small Spills (in a fume hood):
 - Ensure all ignition sources are removed.
 - Use a non-sparking tool to absorb the spill with an inert material (e.g., sand, vermiculite).
 - Collect the absorbed material into a designated, labeled container for hazardous waste disposal.[2]
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Prevent the spill from entering drains.

Fire Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[2] Water spray can be used to cool containers.[2]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may spread the fire.
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[5] Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][5]

Disposal Plan: Environmental Responsibility

Proper disposal of **2-Cyclobutylethanol** and contaminated materials is crucial to protect the environment and comply with regulations.

Waste Collection:

- Collect waste **2-Cyclobutylethanol** in a dedicated, clearly labeled, and sealed container.
- The container should be compatible with flammable liquids.
- Do not mix with other waste streams unless compatibility is confirmed.

Disposal Protocol:

- Segregation: Keep **2-Cyclobutylethanol** waste separate from other chemical waste, especially incompatible materials like strong oxidizing agents.
- Labeling: Clearly label the waste container as "Hazardous Waste: **2-Cyclobutylethanol**, Flammable Liquid".
- Storage: Store the waste container in a designated satellite accumulation area, such as a flammable storage cabinet, away from ignition sources.
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent pads, gloves) must also be disposed of as hazardous waste.

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